Technical Monograph: Spectral Characterization of 3-Bromo-5-nitrophenol

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Compound of Interest

Compound Name:	*3-Bromo-5-nitrophenol*
CAS No.:	*116632-23-6*
Cat. No.:	*B174387*

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CAS: 116632-23-6 | Formula: $C_6H_4BrNO_3$ | MW: 218.01 g/mol [1]

Executive Summary

This technical guide provides a comprehensive spectral analysis of **3-Bromo-5-nitrophenol**, a critical intermediate in the synthesis of agrochemicals and pharmaceutical pharmacophores.[1] The compound exhibits a unique 1,3,5-trisubstituted benzene pattern, resulting in distinct spectroscopic signatures.[1] This document details the Nuclear Magnetic Resonance (

H/

C NMR), Infrared (IR), and Mass Spectrometry (MS) profiles, supported by mechanistic fragmentation logic and synthesis workflows.

Target Audience: Medicinal Chemists, Analytical Scientists, and Process Development Engineers.[1]

Structural Logic & Symmetry Analysis

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To accurately interpret the spectral data, one must first understand the molecular symmetry. **3-Bromo-5-nitrophenol** possesses C1 symmetry (no internal plane of symmetry) due to the three distinct substituents (-OH, -Br, -NO_2) arranged in a meta-relationship to one another.[1]

- Proton Environment: There are three non-equivalent aromatic protons.[1]
  - H2 (Position 2): Flanked by -OH and -Br.[1]
  - H4 (Position 4): Flanked by -Br and -NO_2.[1][2]
  - H6 (Position 6): Flanked by -NO_2 and -OH.[1]
- Electronic Effects:
  - -NO_2 (Nitro): Strong electron-withdrawing group (EWG) via resonance and induction.[1] Strongly deshields ortho protons (H4, H6).[1]
  - -OH (Hydroxyl): Electron-donating group (EDG) via resonance (ortho/para directing) but withdrawing via induction.[1] Net effect is shielding on ortho protons (H2, H6).[1]
  - -Br (Bromo): Weakly deactivating; inductive withdrawal dominates over resonance donation.[1]

Physicochemical Properties

Data aggregated from validated chemical databases.[1]

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Property	Value	Notes
Physical State	Solid	Crystalline powder (typically yellow/brown)
Melting Point	145 °C	High MP due to H-bonding and polarity
pKa (Predicted)	~7.38	More acidic than phenol (pKa 10) due to -NO_2 stabilization of the phenoxide anion
Solubility	DMSO, Methanol, EtOAc	Limited solubility in non-polar solvents (Hexane)

Spectral Data Analysis

Nuclear Magnetic Resonance (H NMR)

Solvent: DMSO-d_6 (Recommended to observe the acidic phenolic proton).[1][3][4] Frequency: 400 MHz[1][4]

The aromatic region shows three distinct signals. Due to the meta-substitution pattern, coupling constants (

) are small (typically 1.5–2.2 Hz), appearing as doublets of doublets (dd) or narrow triplets (t).[1]

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Chemical Shift (δ ppm)	Multiplicity	Integral	Coupling ( )	Assignment	Structural Logic
10.8 – 11.2	Broad Singlet	1H	-	-OH	Acidic proton; shift varies with concentration /temp.[1]
7.95 – 8.05	dd / t	1H	~1.8 Hz	H4	Most deshielded; sandwiched between two EWGs (-NO_2, -Br).[1]
7.65 – 7.75	dd / t	1H	~1.8 Hz	H6	Ortho to -NO_2 (deshielding) but ortho to -OH (shielding).[1]
7.30 – 7.40	dd / t	1H	~1.8 Hz	H2	Most shielded; flanked by -OH and -Br (less withdrawing than NO_2).[1]

> *Note: In $CDCl_3$, the -OH signal may appear sharper and further upfield (~5-6 ppm) or disappear due to exchange if the solvent is not dry.[1]*

Mass Spectrometry (MS)

Ionization Mode: EI (Electron Impact) or ESI- (Electrospray Negative).[1] Molecular Ion: m/z 217 / 219.[1]

The mass spectrum is dominated by the characteristic bromine isotope pattern.[1][5]

m/z (amu)	Relative Abundance	Fragment Assignment	Mechanistic Insight
217	~100%		Molecular ion (Base peak in soft ionization).[1]
219	~98%		Characteristic 1:1 ratio confirms presence of one Bromine atom.[1]
187 / 189	Medium		Loss of NO radical (common in nitroaromatics).[1]
171 / 173	High		Loss of nitro group; formation of bromophenol cation. [1]
143 / 145	Low		Ring contraction/loss of CO from the phenol moiety.
93	High		Loss of both Br and NO_2 (Phenol cation). [1]

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR.[1]

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Wavenumber (cm^{-1})	Vibration Mode	Functional Group
3200 – 3500	O-H Stretch (Broad)	Phenolic Hydroxyl (H-bonded).[1]
3050 – 3100	C-H Stretch	Aromatic Ring Protons.
1530 – 1550	N-O Stretch (Asym)	Nitro Group (Strong band).[1]
1340 – 1360	N-O Stretch (Sym)	Nitro Group.[1]
1150 – 1250	C-O Stretch	Phenol C-O bond.[1]
600 – 700	C-Br Stretch	Carbon-Bromine bond.[1]

Visualizations & Workflows

Synthesis Pathway

The standard synthesis involves the bromination of 2-amino-5-nitrophenol followed by a reductive deamination (diazotization) to remove the amine, leaving the desired substitution pattern.[1]

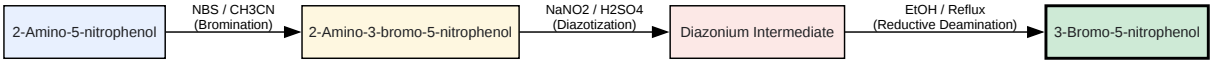

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Figure 1: Synthetic workflow via the Sandmeyer-type deamination route.[1]

MS Fragmentation Logic

The fragmentation of nitro-aromatics often involves complex rearrangements.[1] Below is the primary decay path.[1]

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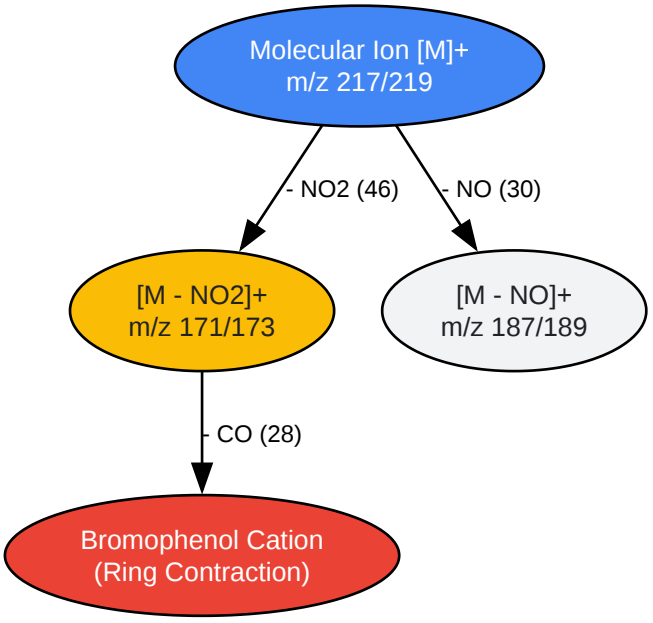

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Figure 2: Primary mass spectrometry fragmentation pathways observed in EI-MS.

Experimental Protocols

NMR Sample Preparation (Critical for Resolution)

To ensure sharp peaks and accurate integration of the hydroxyl proton:

- Drying: Dry the solid sample in a vacuum desiccator over

  for 4 hours to remove trace water.

- Solvent: Use DMSO-d_6 (99.9% D) from a fresh ampoule. Old DMSO absorbs atmospheric water, which appears at ~3.33 ppm and can broaden the phenolic -OH signal via exchange. [1]

- Concentration: Dissolve ~10 mg of sample in 0.6 mL of solvent.

- Acquisition: Run at 298 K. If the -OH peak is broad, lower the temperature to 273 K to slow the exchange rate.

Safety & Handling[1]

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- Hazards: The compound is an irritant (Skin/Eye) and potentially harmful if swallowed (Acute Tox. 4).[1]
- Storage: Store under inert atmosphere (Argon/Nitrogen) in the dark. Nitro compounds can degrade upon prolonged light exposure.[1]
- Disposal: Segregate as halogenated organic waste.[1] Do not mix with strong bases (formation of unstable nitrophenolate salts).[1]

References

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